# Technical Support Center: Addressing Poor Aqueous Solubility of Benzothiophene-Based Compounds

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *1-benzothiophen-7-ol* |
| *CAS No.:* | *77898-35-2* |
| *Cat. No.:* | *B1589685* |

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Prepared by: Gemini, Senior Application Scientist

This guide is designed for researchers, scientists, and drug development professionals to provide in-depth, actionable strategies for overcoming the significant challenge of poor aqueous solubility in benzothiophene-based compounds. Benzothiophene and its derivatives are a cornerstone in medicinal chemistry, forming the scaffold for numerous therapeutic agents.[1][2][3] However, their inherent hydrophobicity and aromatic nature frequently lead to very low solubility in water and aqueous buffers, posing a major hurdle for formulation, biological assays, and achieving adequate bioavailability.[1][4][5][6]

This document moves beyond a simple listing of methods to provide a troubleshooting framework and detailed protocols, grounded in the mechanistic principles of solubility enhancement.

## Section 1: Troubleshooting Guide

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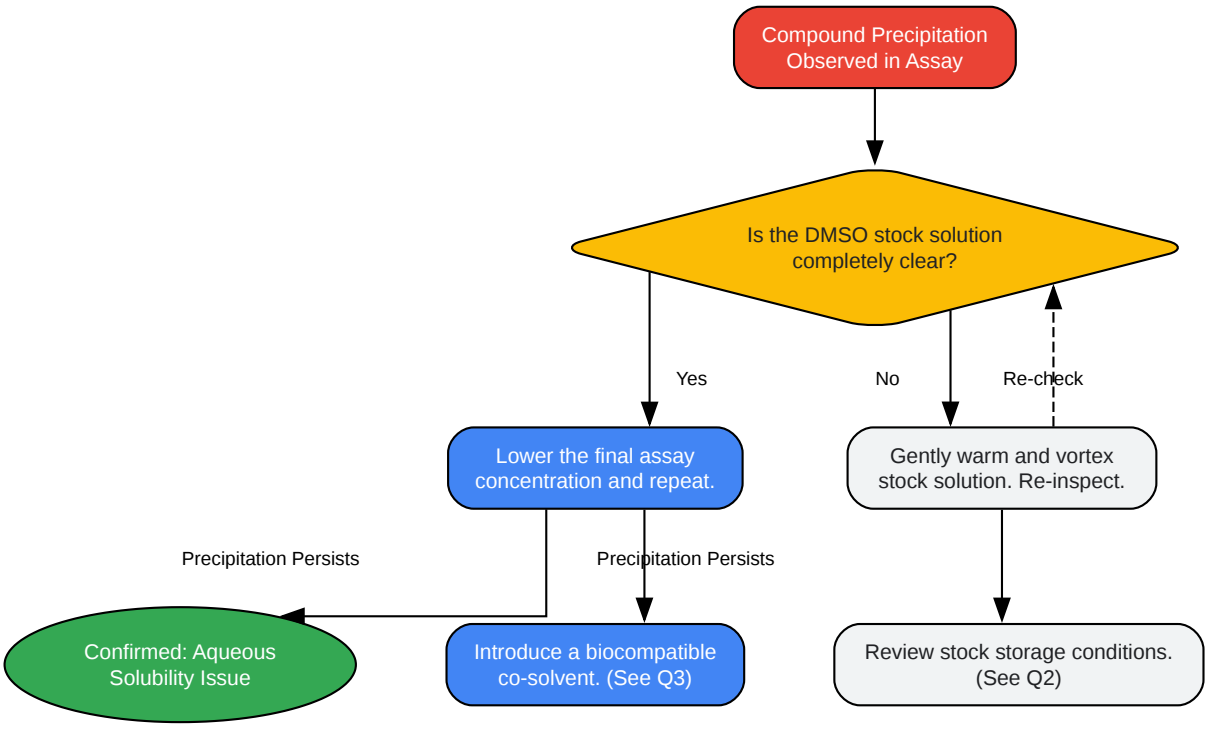
This section addresses immediate issues encountered during routine experiments in a direct question-and-answer format.

## Q1: My benzothiophene compound precipitated out of the aqueous buffer during my biological assay. What are the immediate troubleshooting steps?

A1: This is a classic sign that the compound's solubility limit has been exceeded in the final assay medium. The first step is to systematically identify the cause.

Visually confirm that your compound is fully dissolved in the stock solvent (typically DMSO) before you dilute it into the aqueous buffer.[4] If the stock is clear, the precipitation is happening upon contact with the aqueous environment. Your immediate goal is to find a concentration that remains in solution while still being relevant for your assay.

Here is a logical workflow to follow:




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Caption: Troubleshooting workflow for compound precipitation.

## Q2: I'm noticing crystals or cloudiness in my DMSO stock solution, especially after storage. What's happening?

A2: This indicates that your compound is precipitating out of the stock solvent itself. This can be caused by a few factors:

- Storage Temperature: Storing DMSO stock solutions at low temperatures (e.g., -20°C or 4°C) can significantly reduce the solubility of many organic compounds, causing them to crash out. Unless required for stability, storing DMSO stocks at room temperature is often preferable.[4]
- Freeze-Thaw Cycles: Repeatedly freezing and thawing a stock solution can promote precipitation.[4] It is best practice to aliquot stock solutions into smaller, single-use volumes to avoid this.
- Concentration Limit: You may have created a supersaturated stock solution that is inherently unstable.

To resolve this, gently warm the vial (e.g., to 37°C) and vortex thoroughly to redissolve the compound. Always visually inspect your stock solutions for clarity before use.

## Q3: Can I use a co-solvent to keep my compound in solution for an in vitro assay?

A3: Yes, using a co-solvent is a common and effective strategy for initial in vitro testing.[4] Co-solvents work by reducing the polarity of the aqueous medium, making it more favorable for hydrophobic compounds.

Commonly used biocompatible co-solvents include:

- Ethanol

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- Propylene glycol (PG)
- Polyethylene glycol (PEG), particularly PEG 400[4]

Crucially, you must first run a vehicle control experiment. This involves testing the co-solvent alone at the final concentration you intend to use in your assay to ensure it does not interfere with the biological system (e.g., cell viability, enzyme activity). Start with a low percentage of co-solvent (e.g., 0.5-1%) and increase only if necessary, as higher concentrations can induce artifacts.

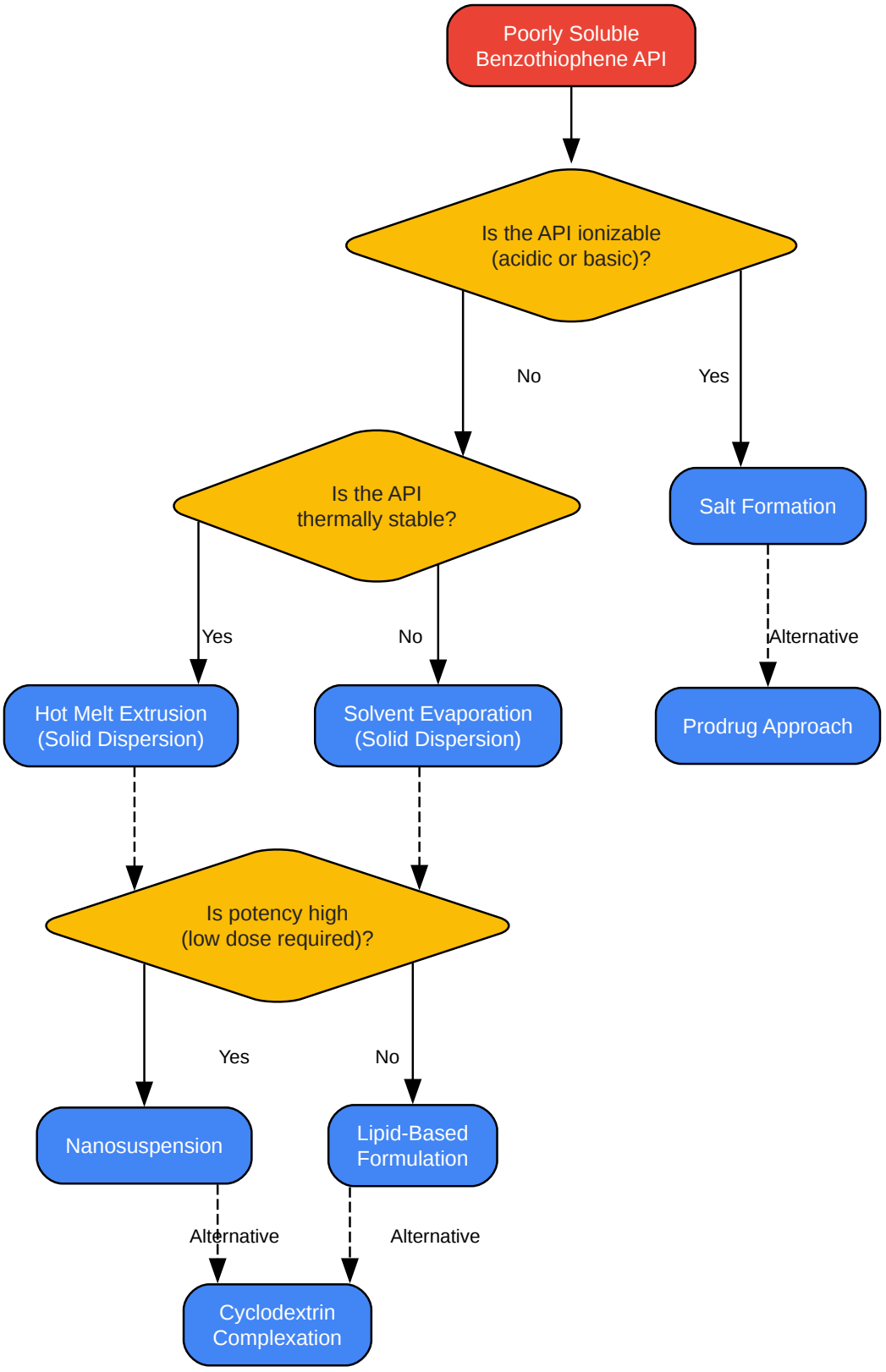
## Q4: My compound's structure has ionizable groups (acids or bases). Could pH be affecting its solubility?

A4: Absolutely. The solubility of ionizable compounds is highly dependent on pH.[7] For a basic compound, solubility will increase at a lower pH (more acidic conditions) as the compound becomes protonated (charged). For an acidic compound, solubility will increase at a higher pH (more basic conditions) as it becomes deprotonated (charged). The charged, or ionized, form of a molecule is generally much more water-soluble than the neutral form. You can leverage this by adjusting the pH of your assay buffer, provided the pH change is tolerated by your biological system.

# Section 2: Proactive Solubility Enhancement Strategies

For compounds that require more than simple troubleshooting, a dedicated formulation strategy is necessary. The choice of strategy depends on the compound's physicochemical properties and the intended application.

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Caption: Decision guide for selecting a solubility enhancement strategy.

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## Physical Modification: Particle Size Reduction

Principle: The dissolution rate of a drug is described by the Noyes-Whitney equation, which shows that the rate is directly proportional to the surface area of the drug particles.[8] By reducing the particle size, we dramatically increase the surface area, leading to a faster dissolution rate.[9][10]

- Micronization: This technique reduces particle size to the micron range (1-10 µm) using methods like jet milling or ball milling.[9][11] It is a well-established method for improving the dissolution rate of compounds classified as BCS Class IIa (dissolution rate-limited absorption).[8]

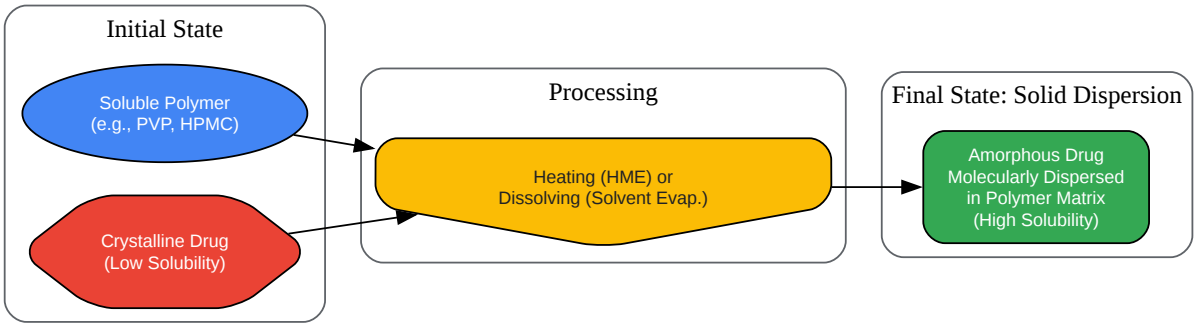
- Nanosuspension: This advanced technique reduces the drug particle size to the sub-micron (nanometer) range (<1 µm).[12][13] This not only increases the dissolution rate but can also increase the saturation solubility of the drug.[12][14] Nanosuspensions are colloidal dispersions of pure drug particles in an aqueous vehicle, stabilized by surfactants or polymers.[13] They are particularly promising for BCS Class II drugs.

## Formulation-Based Approaches

### Solid Dispersions

Principle: A solid dispersion (SD) is a system where a poorly soluble drug (the guest) is dispersed within a highly soluble, inert carrier matrix (the host), usually a polymer.[15][16][17] The primary goal is to convert the drug from its stable, low-energy crystalline form into a high-energy, more soluble amorphous state.[16] This amorphous state does not have to overcome the strong crystal lattice energy during dissolution, leading to a significant increase in aqueous solubility and dissolution rate.[8][17]

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Caption: Mechanism of solubility enhancement via solid dispersion.

Common Preparation Methods:

- Melting/Hot-Melt Extrusion (HME): The drug and a thermoplastic polymer are heated and mixed until a molten solution is formed, which is then cooled and solidified.[15] This method is solvent-free and suitable for continuous manufacturing.
- Solvent Evaporation: The drug and carrier are dissolved in a common organic solvent, which is then removed by evaporation (e.g., via spray drying or in a rotary evaporator), leaving a solid dispersion.[9][15][18]

## Experimental Protocol: Solvent Evaporation for Solid Dispersion

- Selection: Choose a water-soluble carrier (e.g., PVP K30, HPMC, Soluplus®) and a volatile organic solvent (e.g., methanol, acetone, dichloromethane) in which both the benzothiophene compound and the carrier are soluble.[9]
- Dissolution: Prepare solutions of the drug and the carrier in the chosen solvent. A common starting drug-to-carrier ratio is 1:1, 1:3, and 1:5 (w/w).
- Mixing: Combine the solutions and stir until a single, clear solution is obtained.

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- Evaporation: Remove the solvent using a rotary evaporator under vacuum. The bath temperature should be kept as low as possible to minimize thermal stress on the compound.
- Drying: Further dry the resulting solid film/mass in a vacuum oven at a moderate temperature (e.g., 40°C) for 24-48 hours to remove any residual solvent.
- Processing: Scrape the solid dispersion from the flask, then grind and sieve it to obtain a uniform powder.
- Characterization: Confirm the amorphous nature of the drug using techniques like Differential Scanning Calorimetry (DSC) and X-Ray Powder Diffraction (XRPD). Evaluate the dissolution profile compared to the pure crystalline drug.

## Complexation with Cyclodextrins

Principle: Cyclodextrins (CDs) are cyclic oligosaccharides with a hydrophilic exterior and a hydrophobic inner cavity.[8][19][20] They can encapsulate poorly soluble guest molecules, like the hydrophobic benzothiophene core, within their cavity.[21][22] This forms an inclusion complex where the hydrophilic exterior of the CD shields the hydrophobic drug, dramatically increasing its apparent water solubility.[8][23] Substituted β-cyclodextrins like Hydroxypropyl-β-Cyclodextrin (HPβCD) are commonly used due to their high water solubility and safety profile.[8]

## Experimental Protocol: Phase Solubility Study with Cyclodextrins

- Preparation: Prepare a series of aqueous solutions with increasing concentrations of the cyclodextrin (e.g., 0 to 50 mM HPβCD).
- Incubation: Add an excess amount of the benzothiophene compound to each cyclodextrin solution in separate vials.
- Equilibration: Seal the vials and agitate them at a constant temperature (e.g., 25°C or 37°C) for a set period (e.g., 48-72 hours) to ensure equilibrium is reached.
- Separation: After equilibration, filter the solutions through a 0.22 µm syringe filter to remove the undissolved solid drug.

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- Quantification: Analyze the concentration of the dissolved drug in the filtrate using a validated analytical method like HPLC-UV.

- Analysis: Plot the concentration of the dissolved drug against the concentration of the cyclodextrin. A linear relationship (AL-type diagram) indicates the formation of a 1:1 complex and allows for the calculation of the stability constant (Ks), which quantifies the affinity between the drug and the cyclodextrin.[21]

# Chemical Modification

## Salt Formation

Principle: For benzothiophene derivatives that contain ionizable acidic or basic functional groups, conversion to a salt form is one of the most effective ways to increase solubility.[8][9][24] Salts are ionic and generally exhibit much higher aqueous solubility than their corresponding neutral free acid or free base forms. This strategy can increase solubility by several orders of magnitude.[8]

## Prodrug Strategies

Principle: A prodrug is a bioreversible, inactive derivative of a parent drug that undergoes enzymatic or chemical conversion in the body to release the active drug.[25][26] For solubility enhancement, a polar, ionizable promoiety (e.g., phosphate, amino acid, or glycoside) is attached to the parent benzothiophene compound.[25][27] This new molecule is highly water-soluble. Once administered, enzymes in the body (e.g., phosphatases, esterases) cleave off the promoiety, releasing the active, less soluble parent drug at the site of action.[25][28] This is a powerful strategy, but it requires significant synthetic chemistry and should be considered early in development.[26][27] The phosphate ester prodrug approach is particularly successful for increasing the solubility of compounds with hydroxyl groups.[25]

# Comparison of Solubility Enhancement Techniques

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| Technique | Principle of Enhancement | Advantages | Disadvantages |
|---|---|---|---|
| Micronization | Increases surface area for faster dissolution.[9] | Simple, well-established technology.[11] | Limited effectiveness for very insoluble compounds; may not affect equilibrium solubility.[11] |
| Nanosuspension | Drastically increases surface area and saturation solubility.[12] | High drug loading possible; applicable to many BCS Class II drugs. | Potential for particle aggregation and Ostwald ripening; requires specialized equipment.[12][29] |
| Solid Dispersion | Converts crystalline drug to amorphous state, bypassing crystal lattice energy.[16] | Significant increase in solubility and dissolution; can be tailored with different polymers.[15][30] | Amorphous form can be physically unstable and may recrystallize over time; potential for chemical instability.[8][16] |
| Cyclodextrin Complexation | Encapsulates the hydrophobic drug within a hydrophilic host molecule.[19] | Rapid onset of action; can improve stability.[21] | Drug loading is limited by the 1:1 or 1:2 stoichiometry; can be expensive.[21] |
| Salt Formation | Converts a neutral molecule to a more soluble ionic form.[8] | Often provides a dramatic increase in solubility; well-understood regulatory path.[8] | Only applicable to ionizable drugs; salt may convert back to the less soluble free form in the GI tract. |
| Prodrug Approach | Covalently attaches a soluble promoiety, which is later cleaved in vivo.[25][26] | Can achieve very high aqueous solubility for parenteral formulations; can overcome permeability issues.[28] | Requires extensive synthetic chemistry and metabolic studies; may alter pharmacokinetics.[25] |

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# Section 3: Frequently Asked Questions (FAQs)

Q: Why are benzothiophene-based compounds inherently poorly soluble in water? A: The core benzothiophene structure is a fused aromatic system consisting of a benzene ring and a thiophene ring.[1][5] This structure is rigid, planar, and predominantly non-polar (hydrophobic).[5][31] It lacks the functional groups necessary for effective hydrogen bonding with water molecules, which is the primary driver of aqueous solubility. Therefore, it is highly soluble in organic solvents but virtually insoluble in water.[1][5][6]

Q: What is the Biopharmaceutics Classification System (BCS) and why is it important for my compound? A: The BCS is a scientific framework that classifies drugs based on their aqueous solubility and intestinal permeability.[15] It helps predict a drug's oral absorption.

- Class I: High Solubility, High Permeability
- Class II: Low Solubility, High Permeability
- Class III: High Solubility, Low Permeability
- Class IV: Low Solubility, Low Permeability Most benzothiophene-based compounds fall into BCS Class II or IV. For these compounds, poor solubility is the primary rate-limiting step for oral absorption and bioavailability.[15] Identifying your compound's class helps guide the selection of the most appropriate enhancement strategy.

Q: How do I choose the best solubility enhancement technique for my specific compound? A: The optimal choice depends on several factors (see the decision guide in Section 2):

- Physicochemical Properties: Does it have ionizable groups (for salt formation)? Is it stable to heat (for HME)?
- Dosage Requirements: For high-potency (low-dose) drugs, techniques like nanosuspensions or solid dispersions are excellent. For high-dose drugs, the amount of required excipient might make some approaches impractical.
- Route of Administration: For oral delivery, solid dispersions and lipid-based systems are common. For intravenous injections, prodrugs or nanosuspensions are required to ensure complete dissolution in the bloodstream.

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- Development Stage: Early-stage screening might rely on co-solvents, while late-stage development will require a robust formulation like a solid dispersion or a prodrug.

Q: What are the stability risks associated with amorphous solid dispersions? A: The high-energy amorphous state that provides the solubility benefit is thermodynamically unstable and has a natural tendency to revert to the more stable, less soluble crystalline form over time.[8] [16] This process, called recrystallization, would negate the solubility advantage. Stability is enhanced by selecting a polymer that has strong interactions (e.g., hydrogen bonds) with the drug molecule and a high glass transition temperature (Tg), which restricts molecular mobility and inhibits crystallization.[16]

## References

- Jadhav, S. P., Singh, S. K., & Chawra, H. S. (2023). Review on Nanosuspension as a Novel Method for Solubility and Bioavailability Enhancement of Poorly Soluble Drugs. Advances in Pharmacology and Pharmacy, 11(2), 117-130. [Link]
- Arunagiri, R. (2023). 4 Strategies To Formulate Poorly Soluble APIs. Drug Discovery & Development. [Link]
- Singh, J., Walia, M., & Harikumar, S. L. (2013). SOLUBILITY ENHANCEMENT BY SOLID DISPERSION METHOD: A REVIEW. Journal of Drug Delivery and Therapeutics, 3(5), 148-155. [Link]
- Khadka, P., et al. (2023). Nanosuspensions for Enhancing Drug Solubility: Formulation Strategies and Stability Challenges. Pharmaceutical Sciences & Research. [Link]
- Applied Pharmaceutical Ingredients. (2010). Effective Formulation Development Strategies for Poorly Soluble Active Pharmaceutical Ingredients (APIs). Pharma's Almanac. [Link]
- Costa, P. C., et al. (2023). The Prodrug Approach: A Successful Tool for Improving Drug Solubility. Pharmaceuticals, 16(5), 743. [Link]
- Serrano, D. R., et al. (2022). Potential of solid dispersions to enhance solubility, bioavailability, and therapeutic efficacy of poorly water-soluble drugs: newer formulation techniques, current marketed scenario and patents. Drug Discovery Today, 27(5), 1325-1339. [Link]

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- Stella, V. J. (2007). Prodrug strategies to overcome poor water solubility. Advanced Drug Delivery Reviews, 59(7), 677-694. [Link]
- Nikhade, P., et al. (2023). Nanosuspensions: A Novel Strategy for Overcoming Drug Solubility Challenges. International Journal of Pharmacy & Pharmaceutical Research. [Link]
- Sharma, D., Soni, M., Kumar, S., & Gupta, G. D. (2011). STRATEGIES FOR SOLUBILITY ENHANCEMENT OF POORLY SOLUBLE DRUGS. International Journal of Pharmaceutical Sciences Review and Research, 8(2), 74-80. [Link]
- Kumar, S., & Singh, S. (2013). Solid dispersion technique for improving solubility of some poorly soluble drugs. Scholars Research Library, 5(4), 14-22. [Link]
- Li, X., et al. (2023). Improving solubility of poorly water-soluble drugs by protein-based strategy: A review. Journal of Pharmaceutical Analysis, 13(3), 224-237. [Link]
- K.P, S., et al. (2023). nanosuspensions: a stratergy to increase the solubility and bioavailability of poorly water. World Journal of Pharmaceutical Research. [Link]
- Kumar, S., & Singh, J. (2012). Solid Dispersion: Methods and Polymers to increase the solubility of poorly soluble drugs. Journal of Applied Pharmaceutical Science, 2(10), 17-24. [Link]
- Dixit, A. K., Singh, R. P., & Singh, S. (2014). A Review:Solid Dispersion, a Technique of Solubility Enhancement. Indo American Journal of Pharmaceutical Research, 4(6), 2855-2866. [Link]
- Patel, V. R., & Agrawal, Y. K. (2011). Nanosuspension: An approach to enhance solubility of drugs. Journal of Advanced Pharmaceutical Technology & Research, 2(2), 81-87. [Link]
- Yellela, S. R. C. (2021). A Review on Solubility Enhancement Methods for Poorly Water-soluble Drugs. Journal of Pharmaceutical Research International, 33(31A), 1-13. [Link]
- Sinko, P. J., et al. (2001). Evaluation of a Targeted Prodrug Strategy to Enhance Oral Absorption of Poorly Water-Soluble Compounds. Pharmaceutical Research, 18(9), 1248-1255. [Link]


© 2026 BenchChem. All rights reserved.

- Dr. Reddy's. (n.d.). Effective Formulation Development Strategies for Poorly Soluble Active Pharmaceutical Ingredients (APIs). Dr. Reddy's Laboratories. [Link]
- Sharma, D., Soni, M., Kumar, S., & Gupta, G. D. (2011). STRATEGIES FOR SOLUBILITY ENHANCEMENT OF POORLY SOLUBLE DRUGS. Semantic Scholar. [Link]
- Almalki, W. H., et al. (2022). Bioavailability Enhancement Techniques for Poorly Aqueous Soluble Drugs and Therapeutics. Molecules, 27(17), 5425. [Link]
- Stella, V. J., & Nti-Addae, K. W. (2007). Prodrug strategies to overcome poor water solubility. Advanced Drug Delivery Reviews, 59(7), 677-694. [Link]
- Kumar, S., & Singh, S. (2013). Improvement in solubility of poor water-soluble drugs by solid dispersion. International Journal of Pharmaceutical Sciences and Research, 4(12), 4504-4512. [Link]
- Stella, V. J., & Nti-Addae, K. W. (2007). Prodrug strategies to overcome poor water solubility. ResearchGate. [Link]
- de Faria, A. L. R., et al. (2018). Characterization and Antiproliferative Activity of a Novel 2-Aminothiophene Derivative-β-Cyclodextrin Binary System. Molecules, 23(12), 3127. [Link]
- Solubility of Things. (n.d.). Benzothiophene. Solubility of Things. [Link]
- Bressler, D. C., & Fedorak, P. M. (2000). pH-dependent equilibrium between benzothiophene-2,3-diones and 2-mercaptophenylglyoxylates. Environmental Toxicology and Chemistry, 19(6), 1509-1514. [Link]
- Penthala, N. R., et al. (2021). Chapter 12: Synthesis, Properties, and Biological Applications of Benzothiophene. In Heterocyclic Compounds. IntechOpen. [Link]
- Al-Gharabli, S. I., et al. (2012). Systematic Study of Effects of Structural Modifications on the Aqueous Solubility of Drug-like Molecules. Journal of Medicinal Chemistry, 55(21), 9474-9483. [Link]
- Pander, P., et al. (2023). Modulation of Properties inBenzothieno[3,2-b]benzothiophene Derivatives through Sulfur Oxidation. Molecules, 28(15), 5786. [Link]


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- Algso, M., et al. (2018). Synthesis and biological evaluation of novel benzothiophene derivatives. Journal of Chemical Sciences, 130(9), 118. [Link]
- Gidwani, B., & Vyas, A. (2023). Cyclodextrins as Multifunctional Platforms in Drug Delivery and Beyond: Structural Features, Functional Applications, and Future Trends. AAPS PharmSciTech, 24(7), 213. [Link]
- Al-Suhaimi, K. S., et al. (2024). An Overview of the Pharmacological Activities and Synthesis of Benzothiophene Derivatives. Current Organic Synthesis, 21. [Link]
- Kumar, A., & Kumar, V. (2019). Recent Progress in the Synthesis of Benzo[b]thiophene. Mini-Reviews in Organic Chemistry, 16(5), 458-473. [Link]
- Friesen, D. T. (2018). BIOAVAILABILITY ENHANCEMENT - Solving Low Solubility Challenges to Optimize Drug Delivery Platforms. Drug Development & Delivery. [Link]
- Kamal, A., et al. (2017). An overview of benzo[b]thiophene-based medicinal chemistry. European Journal of Medicinal Chemistry, 138, 1002-1014. [Link]
- ChemBK. (n.d.). benzothiophene. ChemBK. [Link]
- Mourtzinos, I., & Goula, A. M. (2023). Cyclodextrins for the Delivery of Bioactive Compounds from Natural Sources: Medicinal, Food and Cosmetics Applications. Molecules, 28(15), 5786. [Link]
- Astray, G., et al. (2023). Cyclodextrins: Properties and Applications. Molecules, 28(15), 5786. [Link]
- Sharma, P., & Kumar, A. (2023). Benzothiophene: Assorted Bioactive Effects. International Journal of Pharmaceutical Sciences Review and Research, 80(2), 1-10. [Link]


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# Sources


- 1. books.rsc.org [books.rsc.org]
- 2. An overview of benzo[b]thiophene-based medicinal chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. ijpsjournal.com [ijpsjournal.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. chembk.com [chembk.com]
- 7. brieflands.com [brieflands.com]
- 8. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]
- 9. globalresearchonline.net [globalresearchonline.net]
- 10. Bioavailability Enhancement Techniques for Poorly Aqueous Soluble Drugs and Therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
- 11. 4 Strategies To Formulate Poorly Soluble APIs [drugdiscoveryonline.com]
- 12. ijppr.humanjournals.com [ijppr.humanjournals.com]
- 13. Nanosuspension: An approach to enhance solubility of drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. scispace.com [scispace.com]
- 15. jddtonline.info [jddtonline.info]
- 16. Potential of solid dispersions to enhance solubility, bioavailability, and therapeutic efficacy of poorly water-soluble drugs: newer formulation techniques, current marketed scenario and patents - PMC [pmc.ncbi.nlm.nih.gov]
- 17. scholarsresearchlibrary.com [scholarsresearchlibrary.com]
- 18. japsonline.com [japsonline.com]
- 19. mdpi.com [mdpi.com]
- 20. Cyclodextrins for the Delivery of Bioactive Compounds from Natural Sources: Medicinal, Food and Cosmetics Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 21. Characterization and Antiproliferative Activity of a Novel 2-Aminothiophene Derivative-β-Cyclodextrin Binary System - PMC [pmc.ncbi.nlm.nih.gov]
- 22. biosynth.com [biosynth.com]


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- 23. Cyclodextrins: Properties and Applications | MDPI [mdpi.com]
- 24. Formulation Development Strategies for Poorly Soluble Active Pharmaceutical Ingredients | Article | Dr. Reddy's [api.drreddys.com]
- 25. The Prodrug Approach: A Successful Tool for Improving Drug Solubility - PMC [pmc.ncbi.nlm.nih.gov]
- 26. Prodrug strategies to overcome poor water solubility - PubMed [pubmed.ncbi.nlm.nih.gov]
- 27. researchgate.net [researchgate.net]
- 28. Evaluation of a targeted prodrug strategy of enhance oral absorption of poorly water-soluble compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 29. eaapublishing.org [eaapublishing.org]
- 30. jopcr.com [jopcr.com]
- 31. pdf.benchchem.com [pdf.benchchem.com]

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